

Essential Safety and Logistical Information for Handling ML417

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Compound of Interest

Compound Name: ML417

Cat. No.: B3027785

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For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Operation, and Disposal of **ML417**.

This document provides crucial safety protocols and logistical information for the handling of **ML417** (CAS: 1386162-69-1), a potent and highly selective D3 dopamine receptor agonist. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of your research. **ML417** is utilized in studies investigating neuropsychiatric disorders and has shown neuroprotective effects in models of Parkinson's disease.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **ML417**, which is a white to beige powder, appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE and safety measures.

Protection Type	Requirement	Additional Recommendations
Eye/Face Protection	Safety glasses with side-shields or goggles.	Use a face shield if there is a risk of splashing.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Wear a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required if ventilation is inadequate or for handling large quantities.	
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	

Handling and Storage

Proper handling and storage are critical to maintain the stability and integrity of **ML417** and to ensure the safety of laboratory personnel.

Aspect	Procedure
Handling	Avoid inhalation of dust and contact with eyes and skin.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area at 2-8°C. [1]

Disposal Plan

Dispose of **ML417** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Unused or waste material should be treated as

hazardous waste and disposed of by a licensed professional waste disposal service. Do not allow the chemical to enter drains or waterways.

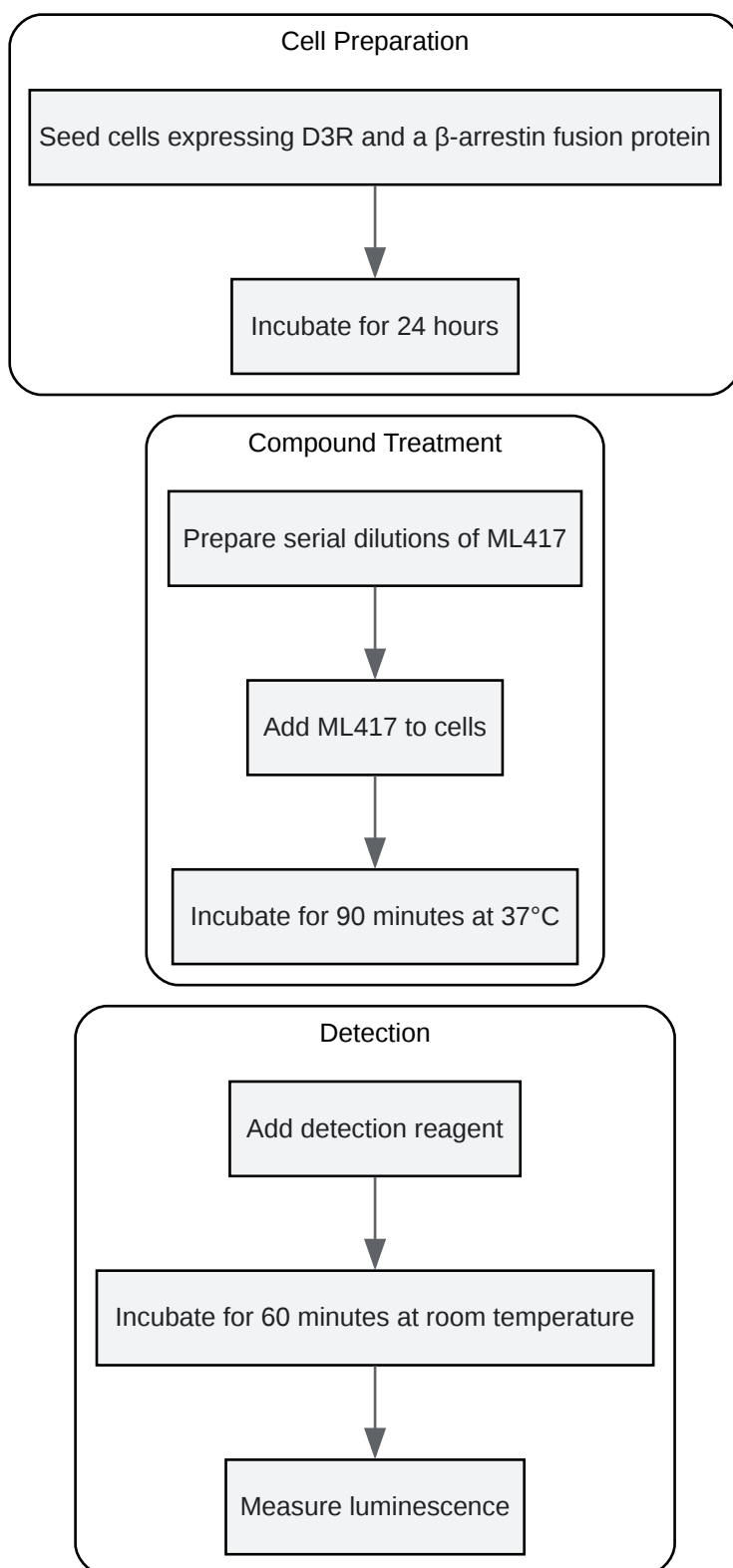
Experimental Protocols

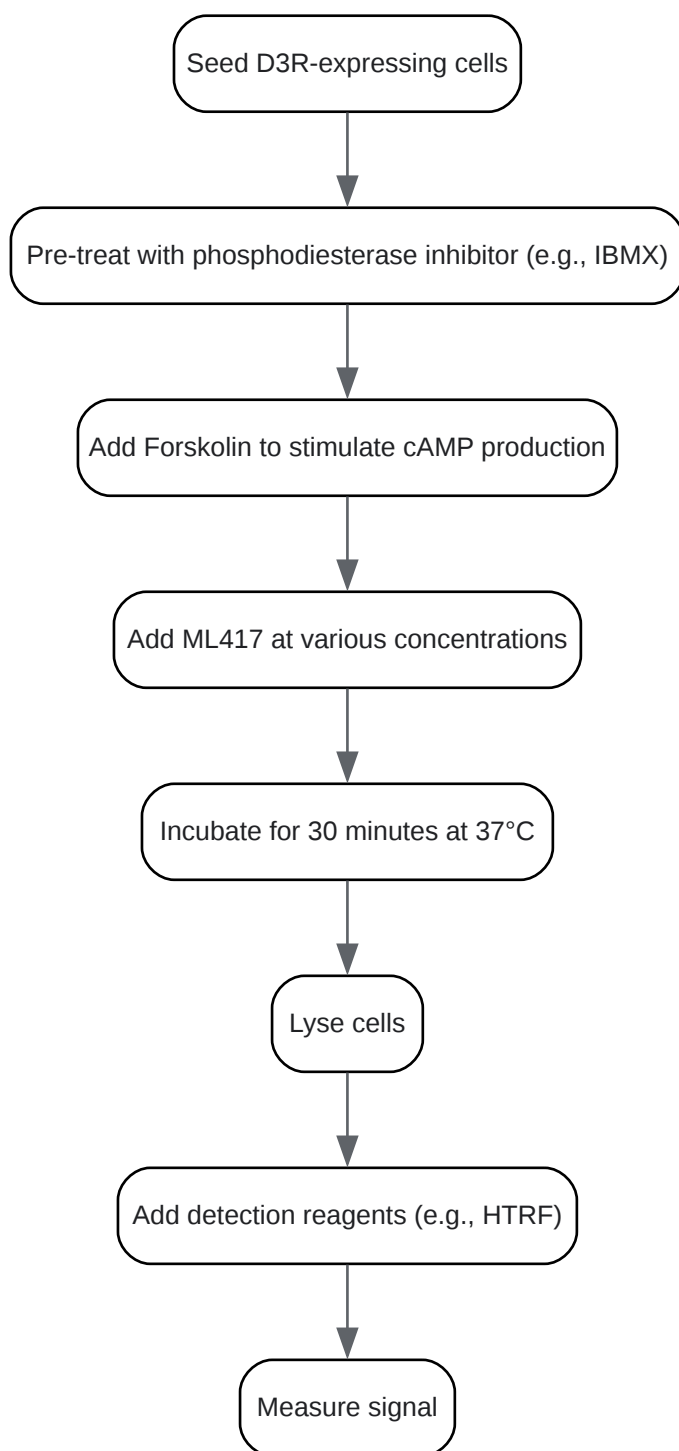
ML417 is a valuable tool in neuroscience research. Below are detailed methodologies for key experiments involving this compound.

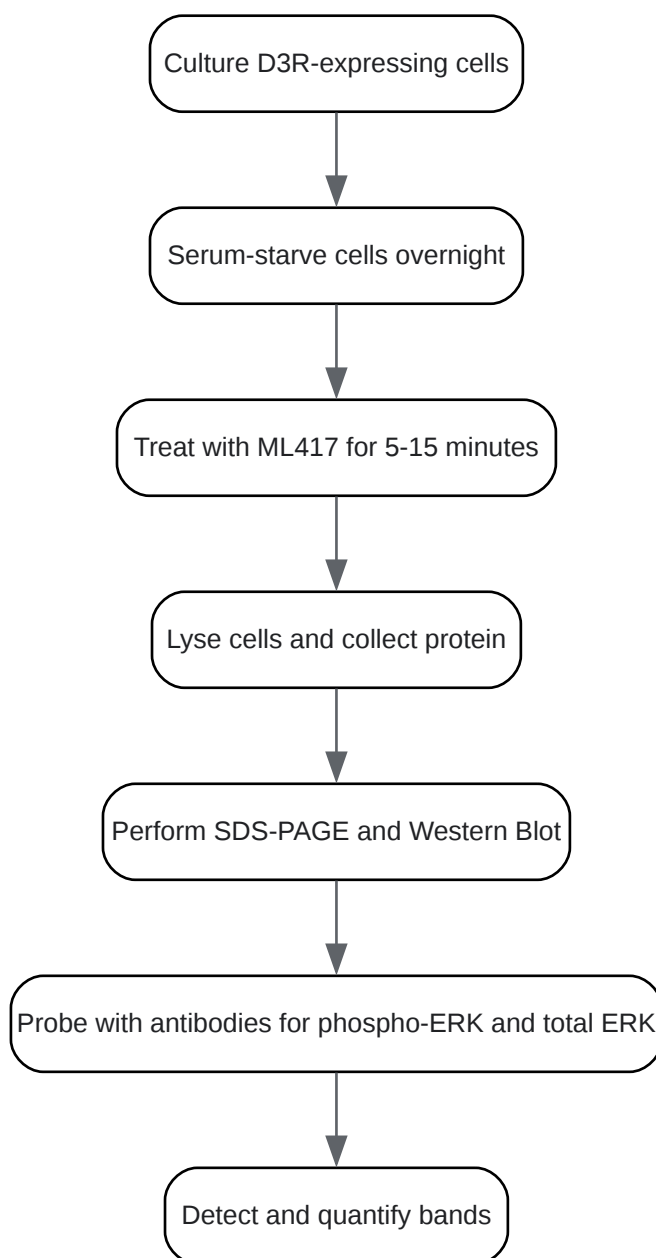
β-Arrestin Recruitment Assay

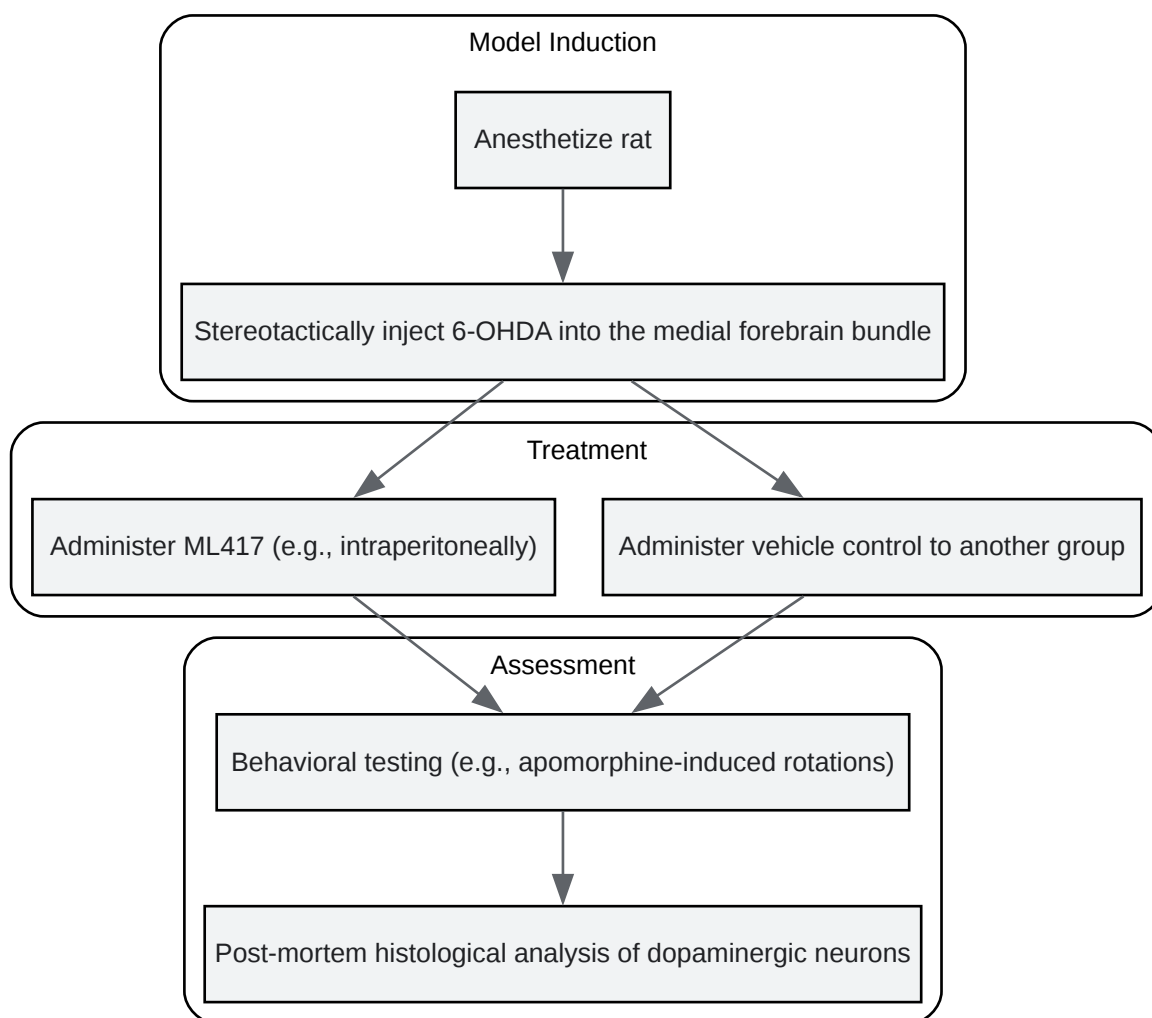
This assay measures the recruitment of β-arrestin to the D3 dopamine receptor upon agonist binding, a key step in receptor desensitization and signaling.

Workflow for β-Arrestin Recruitment Assay









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References

- 1. ML417 $\geq 98\%$ (HPLC) | 1386162-69-1 [sigmaaldrich.com]
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